

A Comparative Crystallographic Analysis of Cyclopentenone Derivatives

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)cyclopentan-1-one

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the crystal structures of two cyclopentenone derivatives, supported by experimental data. The information presented here is crucial for understanding structure-activity relationships and for the rational design of new therapeutic agents based on the cyclopentenone scaffold.

Cyclopentenone and its derivatives are key structural motifs in a wide array of biologically active compounds and natural products. The precise three-dimensional arrangement of atoms within these molecules, as determined by X-ray crystallography, is fundamental to their interaction with biological targets. This guide delves into the crystallographic details of a highly substituted cyclopentenone derivative, 3,4-bis(4-chlorophenyl)-5,5-dimethyl-4-hydroxy-2-cyclopenten-1-one, and compares it with the fundamental cyclopentanone structure to highlight the impact of substitution on the core ring conformation and crystal packing.

Crystallographic Data Comparison

The following table summarizes the key crystallographic parameters for 3,4-bis(4-chlorophenyl)-5,5-dimethyl-4-hydroxy-2-cyclopenten-1-one and cyclopentanone, providing a clear comparison of their solid-state structures.

Parameter	3,4-bis(4-chlorophenyl)-5,5-dimethyl-4-hydroxy-2-cyclopenten-1-one[1]	Cyclopentanone
Formula	C ₁₉ H ₁₆ Cl ₂ O ₂	C ₅ H ₈ O
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /c	C2/c
a (Å)	10.136(2)	16.7421(16)
b (Å)	18.008(4)	9.7941(8)
c (Å)	10.028(2)	8.8898(7)
α (°)	90	90
β (°)	115.58(3)	93.69(2)
γ (°)	90	90
Volume (Å ³)	1650.1(6)	1454.7(2)
Z	4	12
Key Bond Length (C=O) (Å)	1.225(3)	1.213(2)
Key Bond Length (C=C) (Å)	1.345(4)	N/A

Experimental Protocols

Synthesis and Crystallization of 3,4-bis(4-chlorophenyl)-5,5-dimethyl-4-hydroxy-2-cyclopenten-1-one[1]

Synthesis: A solution of 4,4'-dichlorobenzil (1 mmol) and acetone (1.5 mmol) in ethanol (10 mL) was treated with a 10% aqueous solution of potassium hydroxide (0.5 mL). The mixture was stirred at room temperature for 24 hours. The resulting precipitate was filtered, washed with water, and recrystallized from toluene to afford colorless crystals of the title compound.

Crystallization for X-ray Analysis: Single crystals suitable for X-ray diffraction were obtained by slow evaporation of a toluene solution of the purified compound at room temperature.

Synthesis and Crystallization of Cyclopentanone

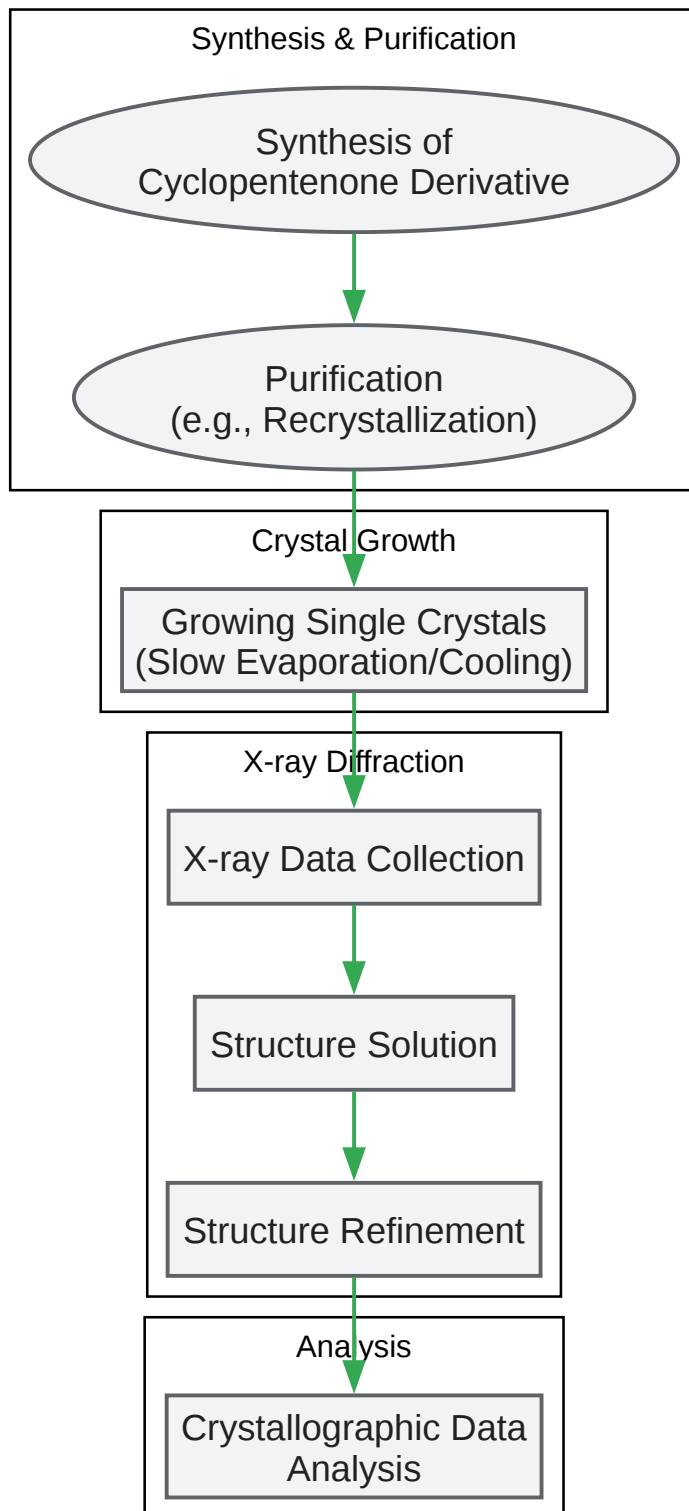
Synthesis: Cyclopentanone can be prepared by the cyclization of adipic acid. A mixture of adipic acid and a catalytic amount of barium hydroxide is heated, and the resulting cyclopentanone is distilled. The distillate is then purified by fractional distillation.

Crystallization for X-ray Analysis: High-purity liquid cyclopentanone is cooled slowly in a controlled manner. Single crystals are grown in situ on the diffractometer by carefully freezing a liquid sample in a capillary and then annealing it just below the melting point.

Visualizing the Workflow and Structures

To better understand the process of X-ray crystallography and the resulting molecular structures, the following diagrams are provided.

General Workflow for X-ray Crystallography

[Click to download full resolution via product page](#)*X-ray Crystallography Workflow*

Comparison of Cyclopentenone Derivative Structures

3,4-bis(4-chlorophenyl)-5,5-dimethyl-4-hydroxy-2-cyclopenten-1-one

[Image of the molecular structure of 3,4-bis(4-chlorophenyl)-5,5-dimethyl-4-hydroxy-2-cyclopenten-1-one showing the core ring and substituents. The image should be rendered from crystallographic data.]

Cyclopentanone

[Image of the molecular structure of cyclopentanone showing the simple five-membered ring with a ketone group. The image should be rendered from crystallographic data.]

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Molecular Structure Comparison

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References

- 1. researchgate.net [researchgate.net]
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